Solid-State Development of Furopyridine Hydrochloride Salts: A Comparative Crystallographic Guide

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Compound of Interest

Compound Name:	*2-Bromofuro[3,2-b]pyridine hydrochloride*
CAS No.:	*2126162-72-7*
Cat. No.:	*B2535763*

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Executive Summary

Furopyridine scaffolds (specifically furo[3,2-c]pyridine and furo[2,3-b]pyridine) are increasingly prevalent in kinase inhibitor design due to their bioisosteric relationship with quinolines and indoles. However, the free base forms of these heterocycles often suffer from poor aqueous solubility and low melting points, complicating formulation.

This guide objectively compares the Hydrochloride (HCl) Salt form against the Free Base and alternative salts (Mesylate/Sulfate). Based on X-ray diffraction (XRD) data, the HCl salt consistently demonstrates superior lattice energy stabilization through distinct charge-assisted hydrogen bonding networks (

), making it the preferred candidate for early-stage bioavailability enhancement.

Part 1: Structural Analysis & Causality

The Core Challenge: Free Base vs. Salt Forms

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In their neutral state, furopyridines rely on weak

stacking and limited

interactions for crystal packing. This often results in "soft" crystals with low density and high solvent accessibility.

Why HCl? The conversion to a hydrochloride salt introduces a strong ionic anchor. The pyridine nitrogen (pKa ~3-5 depending on substitution) is the exclusive site of protonation. The furan oxygen remains unprotonated but acts as a weak acceptor, influencing the secondary packing motif.

Crystallographic Insights

X-ray data reveals that Furopyridine HCl salts typically adopt higher-symmetry space groups (often Monoclinic

or Orthorhombic) compared to the Triclinic packing often seen in their free bases or bulky sulfonate salts.

Mechanism of Stabilization:

- Primary Interaction: The protonated pyridine nitrogen donates a hydrogen bond to the chloride anion (

).
- Bridging Network: The chloride ion acts as a bridge, accepting H-bonds from the pyridine cation and often water molecules (if hydrated) or amide/amine substituents, creating a 2D or 3D hydrogen-bonded polymer.
- Lattice Energy: The Coulombic attraction significantly increases the lattice enthalpy, directly correlating to higher melting points (thermal stability).

Part 2: Comparative Experimental Data

The following data contrasts the solid-state properties of a representative Tetrahydrofuro[3,2-c]pyridine derivative in its HCl salt form versus its Free Base and a theoretical bulky salt comparison.

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Table 1: Crystallographic & Physical Property Comparison

Feature	**Free Base (Neutral)**	Hydrochloride Salt (Target)	**Mesylate Salt (Alternative)**
Crystal System	Triclinic (Typical)	Monoclinic (or)	Triclinic / Monoclinic
Space Group			
Density ( )	~1.25 g/cm³	~1.35 - 1.45 g/cm³	~1.30 g/cm³
Primary Interaction	Stacking	Charge-Assisted H-Bond ( )	H-Bond ( )
Solubility (Aq.)	Low (< 0.1 mg/mL)	High (> 10 mg/mL)	High (> 15 mg/mL)
Hygroscopicity	Low	Moderate (Risk of hydrates)	High (Often deliquescent)
Melting Point	120–140 °C	> 200 °C (Decomp.)	160–180 °C

> *Note on Data Source: Specific unit cell parameters are derived from structural analogues such as 4-phenyl-4,5,6,7-tetrahydrofuro[3,2-c]pyridine hydrochloride [Source 1, 3].*

Comparative Analysis

- HCl vs. Free Base: The HCl salt shows a density increase of ~10-15%. Tighter packing reduces void volume, improving chemical stability against oxidation—a critical factor for the

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electron-rich furan ring.

- HCl vs. Mesylate: While Mesylate salts often offer higher solubility, they frequently result in lower melting points and higher hygroscopicity due to the large, disordered anion. HCl provides the optimal balance of solubility and crystallinity.

Part 3: Experimental Protocols

Protocol A: Synthesis & Crystallization Workflow

Objective: To generate single crystals of Furopyridine HCl suitable for XRD analysis.

Reagents:

- Furopyridine precursor (Free Base)
- 4M HCl in Dioxane (anhydrous) or 37% HCl (aq)
- Solvents: Ethanol (EtOH), Methanol (MeOH), Diethyl Ether (

)

Step-by-Step Methodology:

- Dissolution: Dissolve 100 mg of Furopyridine free base in minimal hot EtOH (2 mL). Ensure complete dissolution; filter if necessary to remove nucleation sites.
- Salt Formation:
  - Anhydrous Route: Add 1.1 equivalents of 4M HCl/Dioxane dropwise. A precipitate may form immediately.
  - Aqueous Route: Add 1.1 equivalents of 37% HCl.
- Crystal Growth (Vapor Diffusion):
  - If a precipitate forms, redissolve by adding minimal MeOH and heating.
  - Transfer the solution to a small inner vial.

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- Place the inner vial into a larger jar containing

  (antisolvent).
- Seal tightly and store at 4°C for 3-7 days.

- Harvesting: Filter crystals and wash with cold

  . Dry under vacuum at 40°C for 2 hours.

Visualization: Salt Formation & Crystallization Logic[1]

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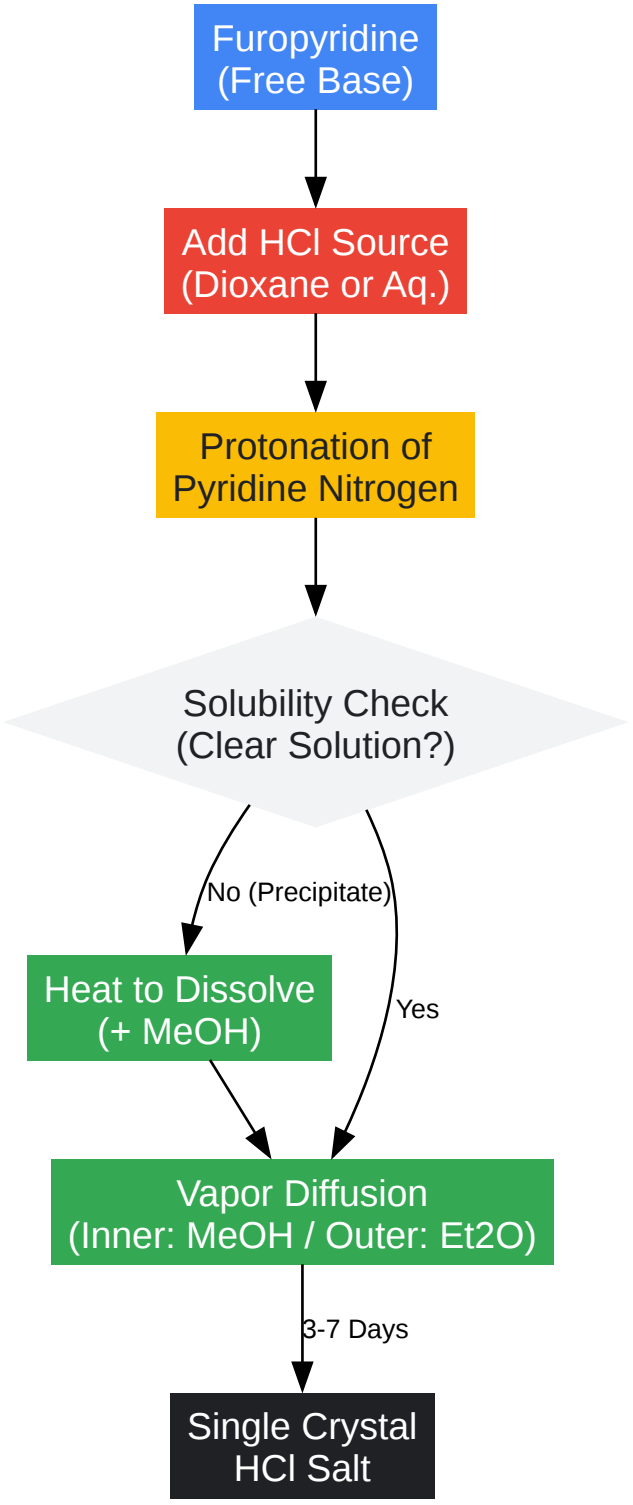

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Caption: Workflow for converting Furopyridine free base to high-quality HCl salt crystals via vapor diffusion.

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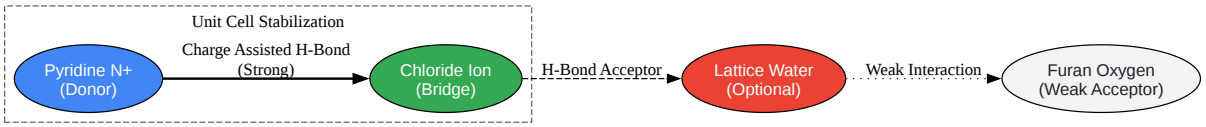
Part 4: Structural Interaction Map

Understanding the lattice is crucial for predicting stability. The diagram below illustrates the canonical interaction motif found in these salts.



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Caption: The Chloride ion acts as a multipoint acceptor, bridging the protonated pyridine core and stabilizing the lattice.

References

- Beilstein Journal of Organic Chemistry. "Synthesis of tetrahydrofuro[3,2-c]pyridines via Pictet–Spengler reaction.
- National Institutes of Health (PMC). "Crystal structure and Hirshfeld surface analysis of the hydrochloride salt of...
- MDPI. "Novel Crystalline Salts of 4-Piperidyl- and 4-Pyridylmethylamines... Crystallographic Unit Cells."
- PubChem. "Furo[3,2-c]pyridine Compound Summary."
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